Technical Guide: (2-Cyanothiophen-3-yl)boronic Acid

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Compound of Interest	
Compound Name:	*(2-Cyanothiophen-3-yl)boronic acid*
CAS No.:	*1023595-18-7*
Cat. No.:	*B3045154*

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CAS Number: 1023595-18-7 Content Type: Technical Monograph Audience: Medicinal Chemists, Process Chemists, and Drug Discovery Specialists

Executive Summary

(2-Cyanothiophen-3-yl)boronic acid (CAS 1023595-18-7) is a high-value heterocyclic building block used primarily in the synthesis of biaryl scaffolds for kinase inhibitors and G-protein coupled receptor (GPCR) modulators. Its structural significance lies in the ortho-disposition of the boronic acid and the nitrile group. This arrangement allows for the rapid construction of fused tricyclic systems (e.g., thienopyrimidines) via tandem Suzuki–Miyaura coupling followed by cyclocondensation.

This guide provides a validated technical framework for the synthesis, handling, and application of this intermediate, addressing the specific stability challenges posed by the electron-withdrawing nitrile group on the thiophene ring.

Chemical Identity & Physical Properties[1][2][3][4][5]

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Property	Data
CAS Number	1023595-18-7
IUPAC Name	(2-Cyanothiophen-3-yl)boronic acid
Synonyms	3-Borono-2-thiophenecarbonitrile; 2-Cyano-3-thienylboronic acid
Molecular Formula	$C_5H_4BNO_2S$
Molecular Weight	152.97 g/mol
Physical State	Off-white to pale yellow solid
Solubility	Soluble in DMSO, MeOH, DMF; sparingly soluble in water
pKa (Calculated)	~8.5 (Boronic acid moiety)
Storage	2–8°C, under inert atmosphere (Argon/Nitrogen)

Synthetic Architectures

Synthesis of 1023595-18-7 requires careful selection of reagents to prevent nucleophilic attack on the nitrile group or premature protodeboronation.

Method A: Palladium-Catalyzed Borylation (Gold Standard)

This method is preferred for its functional group tolerance, avoiding the harsh conditions of lithium-halogen exchange which can compromise the nitrile functionality.

Precursor: 3-Bromothiophene-2-carbonitrile (CAS 18791-98-5)[1][2]

Protocol:

- Reagents: Bis(pinacolato)diboron (B_2pin_2), $Pd(dppf)Cl_2 \cdot CH_2Cl_2$ (3 mol%), Potassium Acetate (KOAc).
- Solvent: Anhydrous 1,4-Dioxane.

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- Conditions: 80–90°C for 4–12 hours under N_2.
- Workup: The resulting pinacol ester is isolated via filtration through Celite and concentration.
- Hydrolysis (Optional): The ester is cleaved to the free acid using $NaIO_4$/NH_4OAc in acetone/water if the free acid is strictly required. Note: In many medicinal chemistry applications, the pinacol ester is used directly.

Method B: Halogen-Magnesium Exchange (Cryogenic)

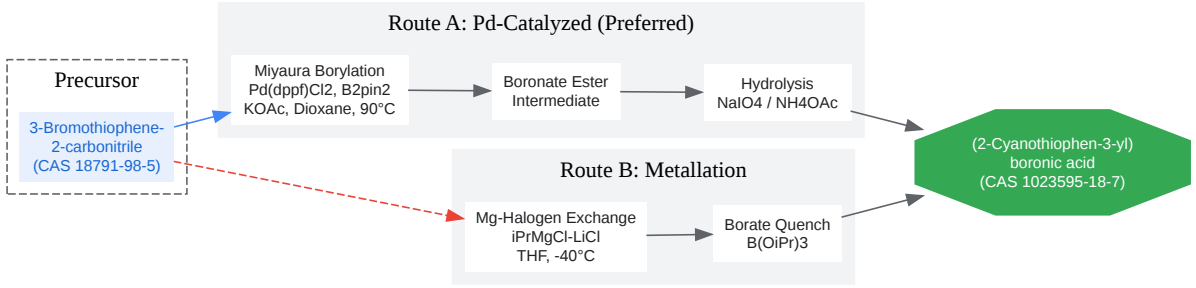
Suitable for scale-up where transition metal contamination must be minimized, though it carries higher risk of side reactions with the nitrile.

Protocol:

- Substrate: 3-Bromothiophene-2-carbonitrile.
- Reagent:i-PrMgCl·LiCl (TurboGrignard) at -40°C in THF.
- Electrophile: Trimethyl borate ($B(OMe)_3$) or Triisopropyl borate.
- Mechanism: The TurboGrignard effects selective Br-Mg exchange. The intermediate is quenched with borate ester.
- Critical Control Point: Temperature must be strictly controlled to prevent nucleophilic attack of the Grignard species on the nitrile group.

Visualization: Synthesis Workflow

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Caption: Comparative synthetic pathways. Route A (Blue) is recommended for high functional group tolerance. Route B (Red) requires cryogenic control.

Reactivity Profile & Handling

Stability Challenges

Thiophene boronic acids are generally less stable than their phenyl counterparts. The presence of the electron-withdrawing nitrile group at the C2 position destabilizes the C-B bond, making the compound susceptible to protodeboronation (hydrolysis of the C-B bond replaced by C-H) under basic aqueous conditions or high heat.

Mitigation Strategy:

- Use of Esters: Isolate and store the pinacol ester derivative; hydrolyze in situ only if necessary.
- Base Selection: In Suzuki couplings, use mild bases like K_3PO_4 or Cs_2CO_3 rather than strong hydroxides (NaOH/KOH).
- Anhydrous Conditions: Minimize water content in reaction mixtures until the catalytic cycle is active.

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Suzuki-Miyaura Coupling Optimization

For coupling 1023595-18-7 with aryl halides:

- Catalyst: $Pd(PPh_3)_4$ is standard, but $Pd(dtbpf)Cl_2$ or XPhos Pd G2 often provide higher yields for sterically hindered or electron-deficient thiophenes.
- Solvent System: DME/H_2O (3:1) or Toluene/EtOH/H_2O (4:1:1).
- Temperature: 80–100°C (Microwave irradiation can reduce reaction time and limit protodeboronation).

Medicinal Chemistry Applications

(2-Cyanothiophen-3-yl)boronic acid serves as a "privileged scaffold" precursor. The nitrile group is not just a passive substituent; it is a reactive handle for heterocyclization.

Thienopyrimidine Synthesis

A primary application is the synthesis of thienopyrimidines, which are bioisosteres of quinazolines (common in EGFR inhibitors like Gefitinib).

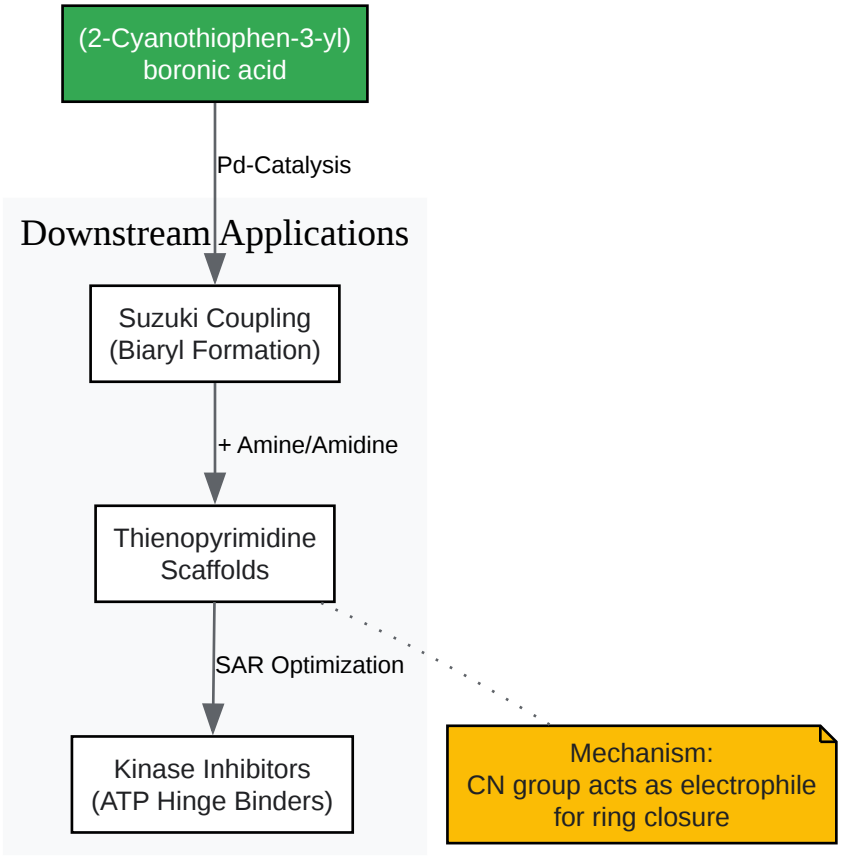
- Coupling: Suzuki coupling of 1023595-18-7 with an aryl halide containing an ortho-amino or nitro group.
- Cyclization: The nitrile reacts with the amine (often mediated by acid or further catalysis) to close the pyrimidine ring.

Kinase Inhibitor Design

The thiophene ring provides a distinct geometry compared to phenyl rings, altering the vector of substituents in the ATP-binding pocket of kinases. The nitrile group can engage in hydrogen bonding with the hinge region residues (e.g., backbone amides).

Visualization: Drug Discovery Workflow

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Caption: The strategic utility of the cyano-thiophene motif in generating bicyclic heteroaromatic drugs.

References

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